

Application Notes and Protocols for NCGC00138783 TFA in In Vitro Assays

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Compound of Interest

Compound Name: NCGC00138783 TFA

Cat. No.: B10856936

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Introduction

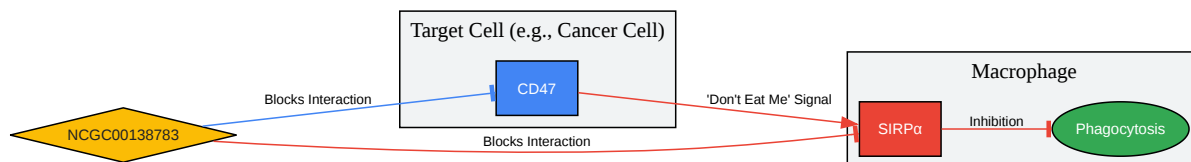
NCGC00138783 is a selective small molecule inhibitor that targets the interaction between CD47 and Signal Regulatory Protein Alpha (SIRP α).^[1] The CD47-SIRP α axis is a critical innate immune checkpoint. CD47, often overexpressed on the surface of cancer cells, binds to SIRP α on macrophages and other myeloid cells, delivering a "don't eat me" signal that prevents phagocytosis. By blocking this interaction, NCGC00138783 enables macrophages to recognize and engulf tumor cells, making it a promising candidate for cancer immunotherapy.^{[2][3]} This document provides detailed protocols for in vitro assays to characterize the activity of **NCGC00138783 TFA**, its trifluoroacetate salt form.

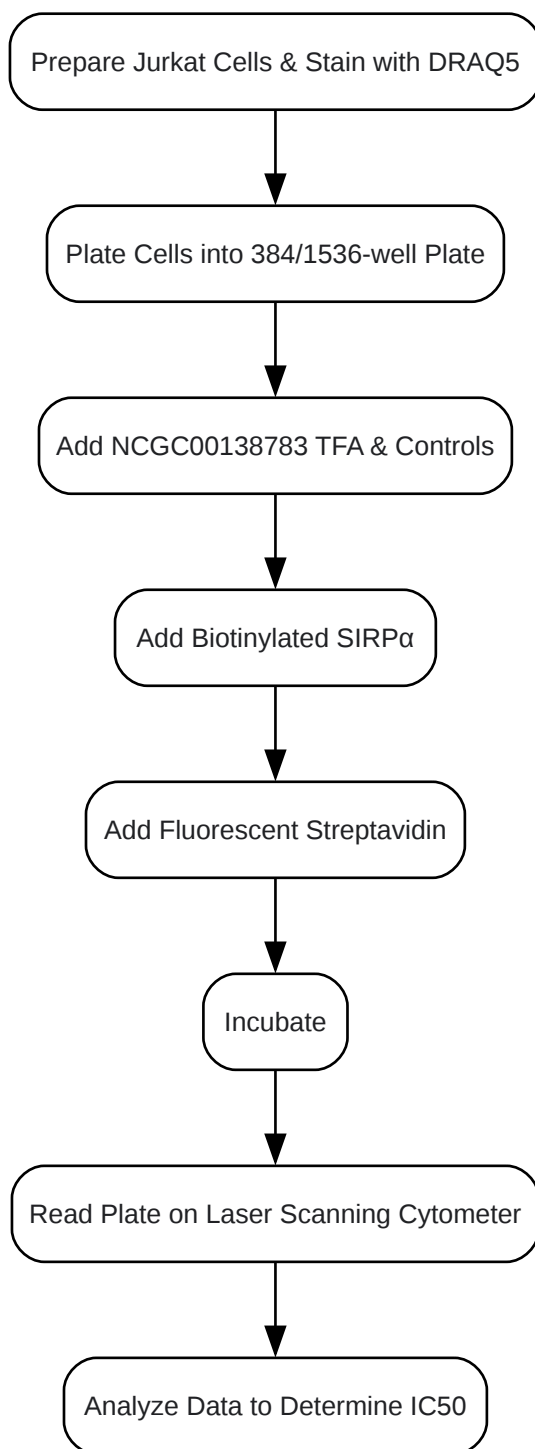
Data Presentation

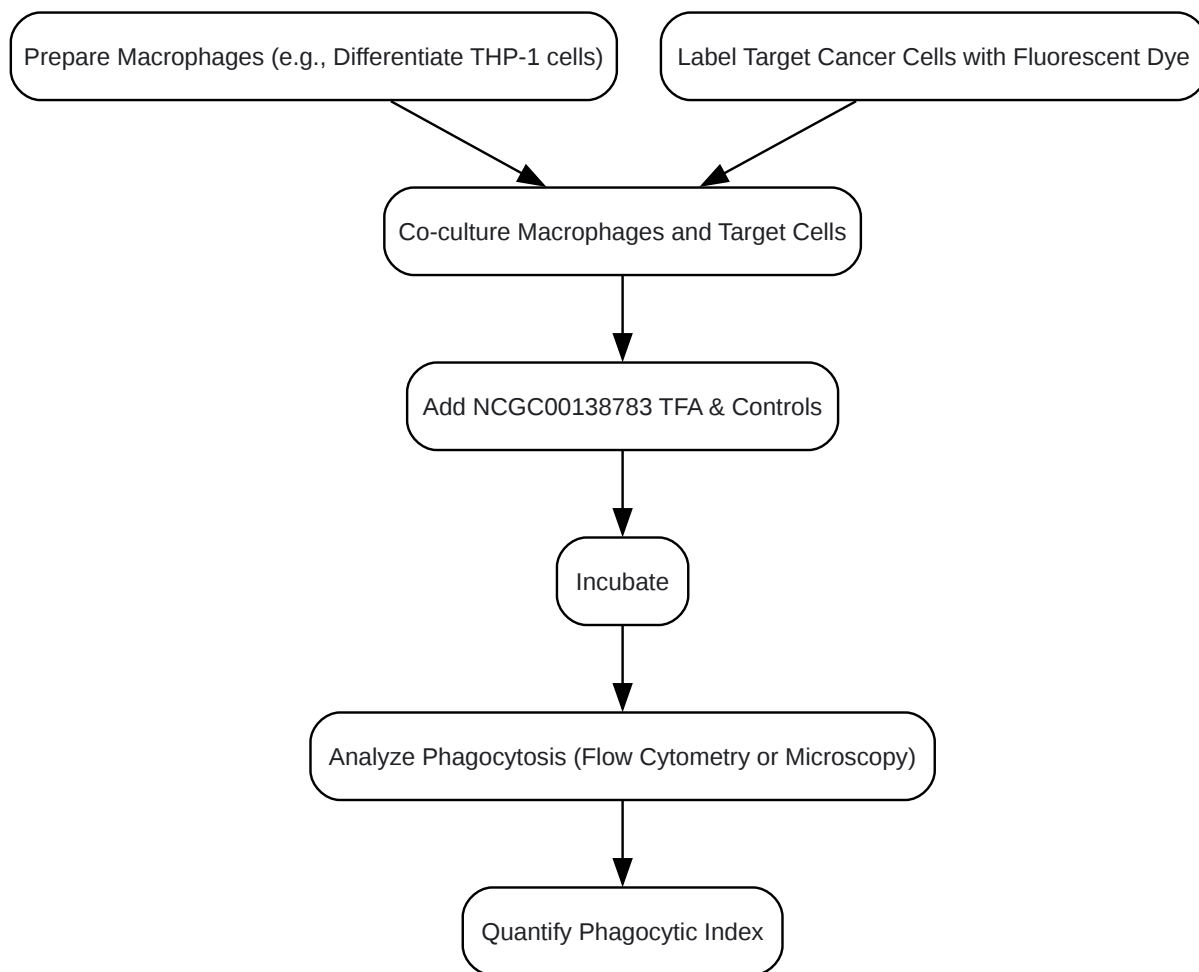
Compound	Assay Type	Cell Line	IC50	Reference
NCGC00138783	CD47/SIRP α Interaction	-	50 μ M	^{[1][4]}
NCGC00138783	Laser Scanning Cytometry (LSC)	Jurkat	40 μ M	^[2]

Signaling Pathway

The CD47-SIRP α signaling pathway plays a crucial role in immune surveillance. When CD47 on a target cell binds to SIRP α on a macrophage, it initiates a signaling cascade that inhibits phagocytosis. NCGC00138783 acts by directly interfering with this protein-protein interaction.







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